

The Elusive Discovery of 4-Oxododecanedioic Acid in Coniogramme japonica: A Technical Overview

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Compound of Interest

Compound Name: 4-Oxododecanedioic acid

Cat. No.: B157072

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Introduction

4-Oxododecanedioic acid, a dicarboxylic acid with potential pharmacological relevance, has been identified as a natural product isolated from the fern *Coniogramme japonica*.^{[1][2][3]} This technical guide aims to consolidate the available information regarding this discovery, acknowledging the current limitations in accessing the primary research literature. While commercial suppliers and chemical databases consistently list *Coniogramme japonica* as the botanical source of **4-Oxododecanedioic acid**, the foundational scientific publication detailing its initial isolation, characterization, and any associated bioactivity remains elusive in broad searches of scholarly databases.

This document will, therefore, provide a comprehensive overview based on established principles of phytochemistry and natural product research, offering a framework for the methodologies likely employed in its discovery and suggesting potential avenues for future investigation.

Chemical Profile of 4-Oxododecanedioic Acid

4-Oxododecanedioic acid (CAS 30828-09-2) is a 12-carbon dicarboxylic acid containing a ketone functional group at the C-4 position. Its structure presents opportunities for diverse

chemical interactions and potential biological activities.

Table 1: Physicochemical Properties of **4-Oxododecanedioic Acid**

Property	Value
Molecular Formula	C ₁₂ H ₂₀ O ₅
Molecular Weight	244.28 g/mol
IUPAC Name	4-oxododecanedioic acid
Appearance	White solid/powder
Solubility	Soluble in organic solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone. [1]

Postulated Experimental Protocols for Discovery and Isolation

In the absence of the primary discovery paper, this section outlines the probable experimental workflow for the isolation and identification of **4-Oxododecanedioic acid** from *Coniogramme japonica*, based on standard practices in phytochemistry.

Collection and Preparation of Plant Material

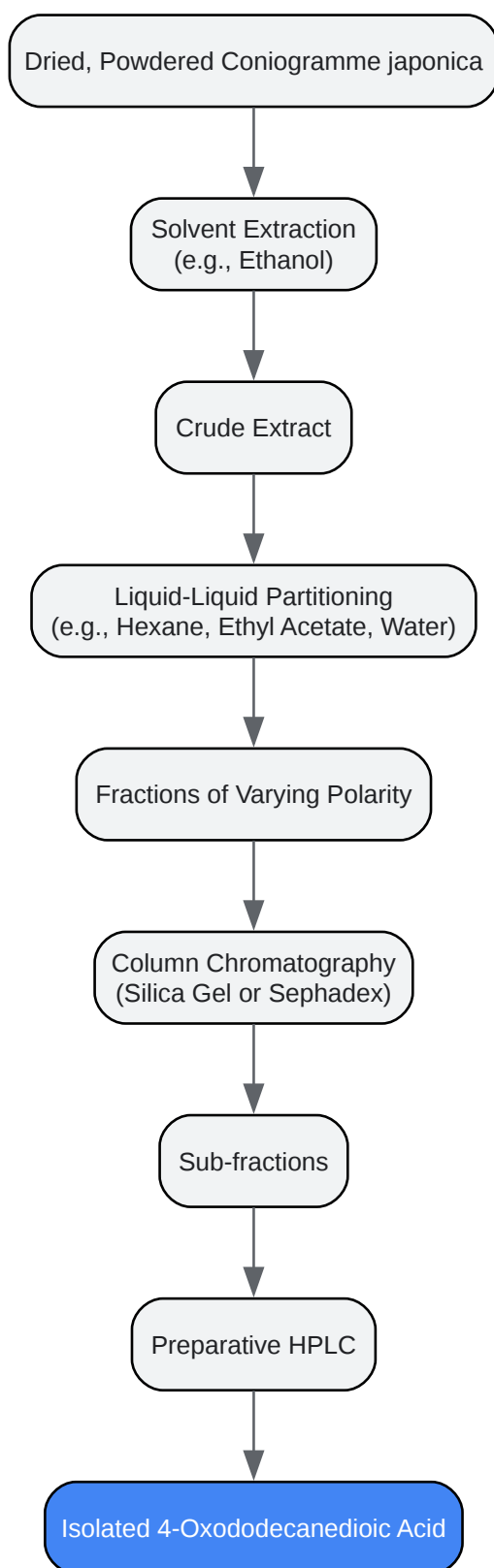
Fresh, healthy specimens of *Coniogramme japonica* would be collected, with the specific plant part (e.g., fronds, rhizomes) noted. The material would then be air-dried or freeze-dried to remove moisture and ground into a fine powder to increase the surface area for extraction.

Extraction

A suitable solvent would be chosen to extract the desired compound. Given the polarity of **4-Oxododecanedioic acid**, a multi-step extraction process may have been employed, starting with a non-polar solvent to remove lipids and pigments, followed by extraction with a more polar solvent like ethanol or a mixture of chloroform and methanol.

Fractionation and Isolation

The crude extract would undergo fractionation to separate compounds based on their physicochemical properties. A typical workflow is illustrated below.



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Caption: A generalized workflow for the isolation of a natural product from a plant source.

Structure Elucidation

Once a pure compound is isolated, its chemical structure is determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To identify the carbon-hydrogen framework and the connectivity of atoms.
- Infrared (IR) Spectroscopy: To identify functional groups, such as the carboxylic acid and ketone moieties.

Potential Biological Significance and Future Directions

While no specific signaling pathways involving **4-Oxododecanedioic acid** from *Coniogramme japonica* have been documented in the available literature, dicarboxylic acids are known to play roles in plant physiology and can exhibit various pharmacological activities. Research into the biological effects of this compound could be a fruitful area of investigation.

A logical next step would be to screen **4-Oxododecanedioic acid** for various biological activities, such as antimicrobial, anti-inflammatory, or cytotoxic effects. The diagram below illustrates a potential screening cascade.



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